

# Personal protective equipment for handling Tips-tap

Author: BenchChem Technical Support Team. Date: December 2025



In the dynamic environment of research and drug development, the precise identification and safe handling of all laboratory materials are paramount. The term "**Tips-tap**" can refer to at least two distinct substances used in scientific and technical fields. To ensure operational safety and integrity, it is crucial to first correctly identify the specific agent in use. This guide provides essential safety and logistical information for two possibilities: TIP TAP AEROSOL, a metalworking lubricant, and **TIPS-TAP**, an organic semiconductor material.

## Possibility 1: TIP TAP AEROSOL (Cutting Oil)

TIP TAP AEROSOL is a lubricant used for various forms of metalworking, such as drilling, sawing, and milling.[1] It is classified as an extremely flammable aerosol and a pressurized container that may burst if heated.[2]

## **Essential Safety & Handling Information**

Proper handling of TIP TAP AEROSOL is critical to prevent accidents. Always consult the Safety Data Sheet (SDS) before use.[1] Key safety measures include keeping the aerosol away from heat, sparks, open flames, and hot surfaces.[3] The container should not be pierced or burned, even after use, and must be protected from sunlight and temperatures exceeding 50°C (122°F).[3]

Personal Protective Equipment (PPE):



A risk assessment should guide the selection of PPE. The following table summarizes the recommended PPE for handling TIP TAP AEROSOL.

Protection Type	Required PPE	Standard	Notes
Respiratory	Full face mask with filter type A	-	Required when concentrations in the air exceed the exposure limit.
Hand	Protective gloves against chemicals	EN 374	Nitrile rubber gloves with a minimum thickness of 0.35 mm and a breakthrough time of >480 minutes are recommended.
Eye	Protective goggles	EN 166	To prevent splashes and spray from contacting the eyes.
Body	Protective clothing	EN 14605 / EN 13034	Recommended to protect skin from contact.

## **Operational & Disposal Plan**

Step-by-Step Handling Protocol:

- Preparation: Ensure the work area is well-ventilated and free of ignition sources. Have a spill kit with absorbent material readily available.
- Application: When sawing metal, spray along the cutting edge. For drilling, spray directly onto the position being drilled.[1]
- Post-Application: After use, ensure the cap is securely placed on the aerosol can.
- Storage: Store in a cool, dry, well-ventilated area, away from direct sunlight and heat sources.[3] The storage temperature should not exceed 50°C.



Disposal Plan: Aerosol cans, even when seemingly empty, can contain residual product and propellant, posing a risk of explosion or fire if not disposed of correctly.[4]

- Ensure Empty: Before disposal, ensure the can is completely empty by pressing the nozzle until no more product or propellant is released. This should be done in a well-ventilated area, away from ignition sources.[5]
- Partially Full Cans: If the can is not empty and cannot be used, it should be treated as hazardous waste and taken to a designated household hazardous waste facility.[4][6]
- Disposal of Empty Cans: Once completely empty, the aerosol can may be disposed of as scrap metal or recycled, according to local regulations.[4][6] Do not puncture or incinerate the can.[3] Specialized aerosol can disposal systems that safely puncture and drain cans are available.[4][7]

## **Possibility 2: TIPS-TAP (Organic Semiconductor)**

**TIPS-TAP** is the abbreviated name for 6,13-Bis(triisopropylsilylethynyl)-5,7,12,14-tetraazapentacene, an n-type organic semiconductor material used in electronics research. Unlike the aerosol, this is a solid chemical compound that requires careful handling in a laboratory setting due to its potential reactivity and the hazards associated with fine powders. Some related compounds are known to be air-unstable.[8]

## **Essential Safety & Handling Information**

Handling of specialized organic materials like **TIPS-TAP** requires adherence to strict laboratory protocols to prevent exposure and contamination. Work should be conducted in a controlled environment, such as a fume hood or glovebox.

Personal Protective Equipment (PPE):

The following table outlines the general PPE recommendations for handling air-sensitive and potentially hazardous solid organic compounds.



Protection Type	Required PPE	Standard	Notes
Respiratory	NIOSH-approved respirator	-	Use if there is a risk of inhaling dust particles, especially outside of a fume hood.
Hand	Chemically-resistant gloves	-	Nitrile or other appropriate gloves to prevent skin contact.
Eye	Chemical safety goggles or face shield	OSHA 29 CFR 1910.133 or EN166	Essential to protect eyes from dust particles.
Body	Laboratory coat	-	To protect skin and clothing.

## **Operational & Disposal Plan**

General Experimental Protocol for Handling:

- Preparation: Work should be performed within a fume hood or glovebox to minimize inhalation exposure and, if the material is air-sensitive, to prevent degradation.[9]
- Handling: Use appropriate tools (spatulas, etc.) to handle the solid material. Avoid generating dust.[10] After handling, thoroughly wash hands and any exposed skin.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible substances.[10]
- Spills: In case of a spill, sweep or vacuum the material into a suitable disposal container.
   Avoid creating dust.[10] Ensure adequate ventilation.

#### Disposal Plan:

 Waste Collection: Collect all waste material, including contaminated consumables (e.g., gloves, wipes), in a clearly labeled, sealed container.






- Labeling: The waste container must be labeled as hazardous waste, clearly indicating the contents.
- Disposal: Dispose of the hazardous waste through an approved institutional or commercial waste disposal service, following all local, state, and federal regulations.

## **Visualizing the Handling Workflow**


To further clarify the procedural steps for handling these materials, the following diagrams illustrate the logical workflow from preparation to disposal.



### Workflow for Handling TIP TAP AEROSOL







Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. Tip Tap | Novatio [novatio.com]
- 2. nextsds.com [nextsds.com]
- 3. tech-masters.com [tech-masters.com]
- 4. newstripe.com [newstripe.com]



- 5. How should I dispose of an aerosol product (e.g., spray or foam) that still has contents left in the can? | ヘアスタイリングのQ&A | 商品カテゴリーのQ&A | お客さまサポート | 株式会社マンダム [mandom.co.jp]
- 6. | RE:Source [resource.stopwaste.org]
- 7. thecarycompany.com [thecarycompany.com]
- 8. Halogenated 6,13-bis(triisopropylsilylethynyl)-5,7,12,14-tetraazapentacene: applications for ambipolar air-stable organic field-effect transistors PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Chemicals EHS [ehs.mit.edu]
- 10. derthon.com [derthon.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Tips-tap]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14037076#personal-protective-equipment-for-handling-tips-tap]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com